

Essential Procedures for the Safe Disposal of Einecs 240-219-0

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Compound of Interest

Compound Name: *Einecs 240-219-0*

Cat. No.: *B15181109*

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For Immediate Reference: Proper handling and disposal of (Z)-N-methyl-N-(1-oxo-9-octadecenyl)glycine, compound with 2-aminoethanol (1:1) (**Einecs 240-219-0**).

This document provides critical safety and logistical guidance for researchers, scientists, and drug development professionals on the proper disposal of the chemical compound identified by **Einecs 240-219-0**. Adherence to these procedures is essential for maintaining a safe laboratory environment and ensuring regulatory compliance.

The substance associated with **Einecs 240-219-0** is (Z)-N-methyl-N-(1-oxo-9-octadecenyl)glycine, compound with 2-aminoethanol (1:1), with the CAS number 16070-29-4. [1] Primary hazards associated with this compound are its corrosive and irritant properties.[1]

Hazard Identification and Classification

A comprehensive Safety Data Sheet (SDS) for this specific compound is not readily available. However, related compounds and general chemical safety principles dictate a cautious approach. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a framework for understanding the potential hazards.

Hazard Class	GHS Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Hazardous to the Aquatic Environment, Acute	Category 1	H400: Very toxic to aquatic life
Hazardous to the Aquatic Environment, Chronic	Category 3	H412: Harmful to aquatic life with long lasting effects

This data is based on a similar compound, Sodium N-methyl-N-(1-oxo-9-octadecenyl)aminoacetate, and should be used as a precautionary guideline.[\[2\]](#)

Step-by-Step Disposal Protocol

Given the corrosive and irritant nature of this amine compound, the following disposal protocol must be strictly followed:

- Personal Protective Equipment (PPE): Before handling the waste, ensure appropriate PPE is worn. This includes, but is not limited to:
 - Chemical-resistant gloves (e.g., nitrile)
 - Safety goggles and a face shield
 - A laboratory coat
- Waste Segregation:
 - Isolate the amine waste from other chemical waste streams to prevent hazardous reactions.[\[3\]](#)
 - Specifically, keep it separate from acids, oxidizing agents, and other incompatible materials.[\[3\]](#)

- Containerization:
 - Use a dedicated, compatible, and clearly labeled waste container.
 - The container must be in good condition, with a secure, tight-fitting lid to prevent leaks or the release of vapors.[3]
 - Label the container with the full chemical name, "Hazardous Waste," and the primary hazard symbols (corrosive).
- Storage:
 - Store the sealed waste container in a designated, cool, dry, and well-ventilated secondary containment area.
 - Ensure the storage area is away from direct sunlight, heat sources, and incompatible chemicals.[3]
- Professional Disposal:
 - Do not dispose of this chemical down the drain or in regular trash.[3]
 - Disposal must be handled by a licensed hazardous waste disposal company.[3] These companies are equipped to manage the treatment and disposal of corrosive chemical waste in an environmentally responsible and compliant manner.
 - Provide the disposal company with all available information on the chemical's identity and known hazards.

Emergency Procedures for Spills

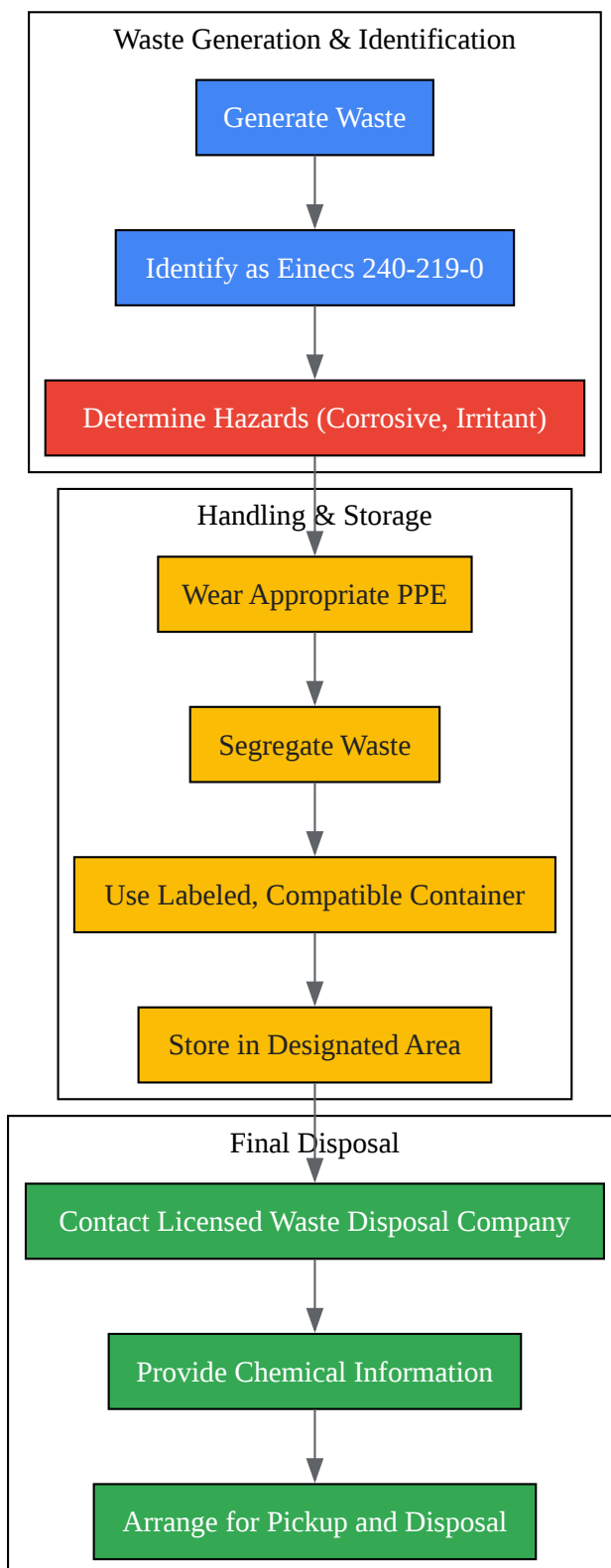
In the event of a spill:

- Evacuate: Immediately clear the affected area.
- Ventilate: Ensure the area is well-ventilated.

- Containment: Use appropriate absorbent materials, such as absorbent pads or neutralizing agents, to contain the spill.[3]
- Personal Protection: Only personnel trained in spill response and wearing appropriate PPE should manage the cleanup.
- Disposal of Cleanup Materials: All contaminated materials from the spill cleanup must be collected and disposed of as hazardous waste, following the same procedures outlined above.

Disposal Decision Pathway

The following diagram illustrates the logical workflow for the proper disposal of **Einecs 240-219-0**.



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Caption: Disposal workflow for **EINECS 240-219-0**.

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References

- 1. (Z)-N-methyl-N-(1-oxo-9-octadecenyl)glycine, compound with 2-aminoethanol (1:1) | C₂₃H₄₆N₂O₄ | CID 44154070 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. echemi.com [echemi.com]
- 3. collectandrecycle.com [collectandrecycle.com]
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